

# Application Notes and Protocols: The Role of Cadmium Iodide in Advanced Photovoltaics

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## Compound of Interest

Compound Name: Cadmium iodide

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## Introduction

While the initial query focused on the role of **cadmium iodide** ( $\text{CdI}_2$ ) in dye-sensitized solar cells (DSSCs), a comprehensive review of current scientific literature reveals that  $\text{CdI}_2$  is not a conventional or widely researched component in the context of DSSCs. The primary application and significant impact of **cadmium iodide** in the field of photovoltaics are found in the more recent and highly efficient technology of perovskite solar cells (PSCs).

This document, therefore, provides detailed application notes and protocols on the established role of **cadmium iodide** in perovskite solar cells, where it serves as a critical agent for enhancing device performance and stability through doping and surface passivation.

## The Role of Cadmium Iodide in Perovskite Solar Cells

In perovskite solar cells, **cadmium iodide** has emerged as a key material for addressing some of the intrinsic instabilities and defect-related issues that hinder the commercialization of this promising technology. Its primary functions are:

- **Surface Defect Passivation:** Perovskite films often suffer from surface defects, such as iodine vacancies, which act as non-radiative recombination centers, limiting the open-circuit voltage (VOC) and overall power conversion efficiency (PCE). Treatment with **cadmium iodide** can

effectively passivate these defects. The cadmium ( $\text{Cd}^{2+}$ ) and iodide ( $\text{I}^-$ ) ions from  $\text{CdI}_2$  can fill lead and iodide vacancies on the perovskite surface, respectively, forming strong ionic bonds ( $\text{Cd-I}$ ) that stabilize the structure and reduce charge recombination.[1]

- **Doping Agent: Cadmium iodide** can be used as a doping agent in the perovskite precursor solution. The incorporation of cadmium ions ( $\text{Cd}^{2+}$ ) can partially replace lead ions ( $\text{Pb}^{2+}$ ) in the perovskite lattice. This substitution can improve the crystallinity of the perovskite film, release lattice strain, and enhance charge carrier lifetime, leading to improved efficiency and stability.[2]
- **Stabilization of Perovskite Phase:** In certain types of perovskites, such as formamidinium lead iodide ( $\text{FAPbI}_3$ ), **cadmium iodide** doping has been shown to stabilize the desired black  $\alpha$ -phase, preventing its transition to the non-photoactive yellow  $\delta$ -phase, which is a common degradation pathway.[3] This stabilization is crucial for maintaining high efficiency over time.

## Data Presentation: Performance Enhancement in Perovskite Solar Cells with Cadmium Iodide Treatment

The following table summarizes the quantitative improvements in the performance of perovskite solar cells upon treatment with **cadmium iodide**, as reported in various studies.

Perovskite Material	CdI <sub>2</sub> Application	VOC (V)	JSC (mA/cm <sup>2</sup> )	Fill Factor (%)	PCE (%)	Stability Enhancement
Formamidinium Lead Iodide (FAPbI <sub>3</sub> )	Doping	Increased	-	-	22.7	Improved reproducibility and longer lifetimes.[4]
CsxFA1-xPbI <sub>3</sub>	Doping	-	-	-	20.59	Retained 94% of initial efficiency after 1200 hours of illumination.[2]
Blade-coated PSCs	Surface Treatment	1.20	-	-	21.9	Retained 92% of initial efficiency after 1000 hours at 1 sun intensity.[1]
CsPbIBr <sub>2</sub>	Doping	-	-	-	6.79 (from 4.36)	Enhanced stability, retaining 76% of initial efficiency after 10 hours in ambient atmosphere.[5]

## Experimental Protocols

### Protocol 1: Surface Passivation of Perovskite Film with Cadmium Iodide

This protocol describes a general procedure for the post-treatment of a perovskite film with a **cadmium iodide** solution to passivate surface defects.

Materials:

- Perovskite-coated substrate (e.g., FTO/SnO<sub>2</sub>/Perovskite)
- **Cadmium iodide** (CdI<sub>2</sub>) powder (anhydrous)
- Anhydrous isopropanol (IPA)
- Nitrogen (N<sub>2</sub>) or argon (Ar) gas source
- Spin coater
- Hotplate

Procedure:

- Preparation of CdI<sub>2</sub> Solution:
  - In a nitrogen-filled glovebox, prepare a dilute solution of **cadmium iodide** in anhydrous isopropanol. A typical concentration ranges from 0.1 to 1 mg/mL. The optimal concentration should be determined experimentally.
  - Ensure the CdI<sub>2</sub> is fully dissolved by vortexing or brief sonication.
- Surface Treatment:
  - Place the perovskite-coated substrate onto the spin coater chuck inside the glovebox.
  - Dispense a sufficient amount of the CdI<sub>2</sub> solution to cover the entire perovskite surface (e.g., 100 µL for a 1 cm<sup>2</sup> substrate).

- Spin-coat the solution at a moderate speed (e.g., 3000-4000 rpm) for 30 seconds.
- During the last 10 seconds of spinning, dispense an anti-solvent (e.g., chlorobenzene) to facilitate the removal of the solvent and promote uniform coating.
- Annealing:
  - Transfer the substrate to a hotplate within the glovebox.
  - Anneal the film at a moderate temperature (e.g., 100 °C) for 5-10 minutes to remove any residual solvent and promote the interaction between the  $\text{CdI}_2$  and the perovskite surface.
- Device Completion:
  - Proceed with the deposition of the subsequent layers of the solar cell, such as the hole transport layer (HTL) and the metal contact.

## Protocol 2: Doping of Perovskite Precursor Solution with Cadmium Iodide

This protocol outlines the incorporation of **cadmium iodide** into the perovskite precursor solution for doping the active layer.

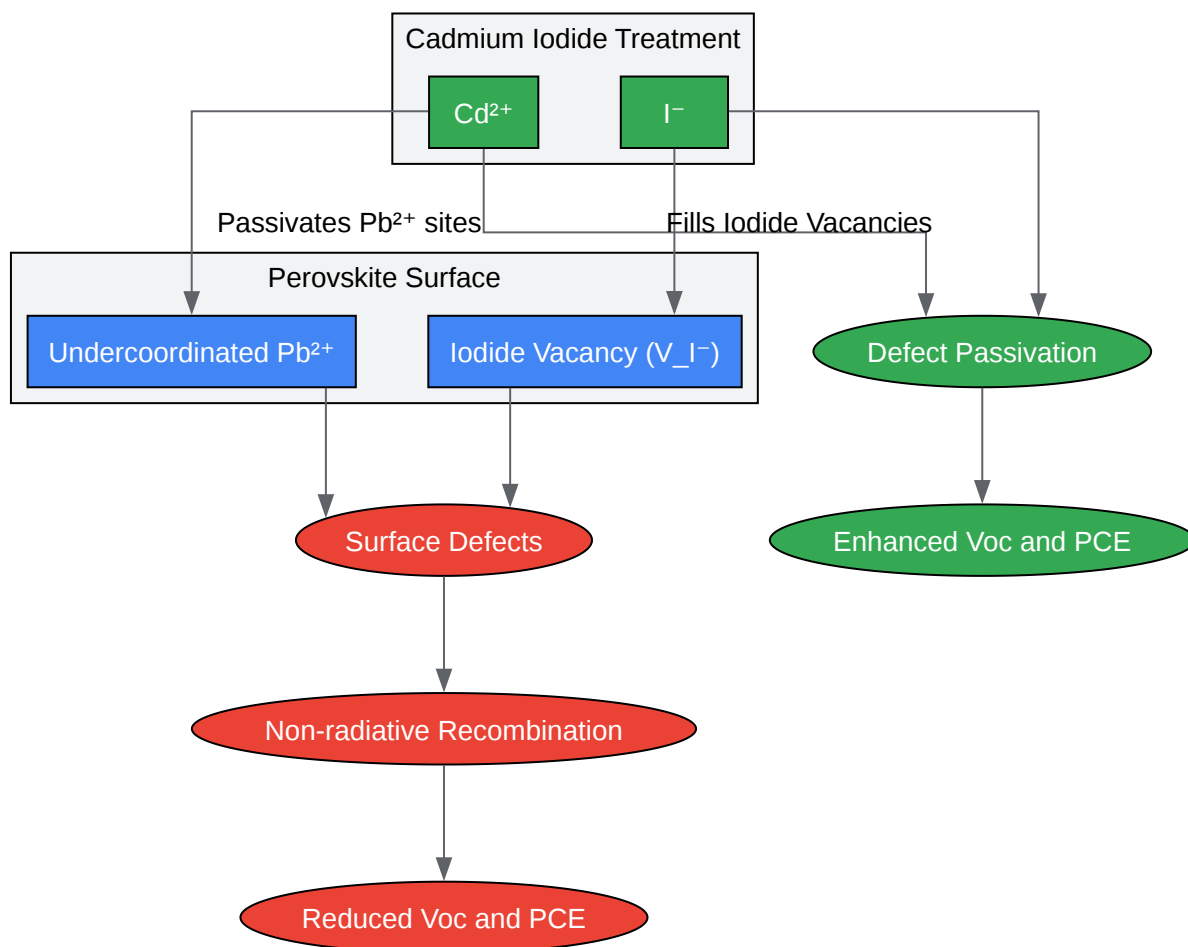
Materials:

- Perovskite precursors (e.g., Formamidinium Iodide - FAI, Lead Iodide -  $\text{PbI}_2$ )
- **Cadmium iodide** ( $\text{CdI}_2$ ) powder
- Anhydrous solvents (e.g., DMF, DMSO)
- Substrates for perovskite deposition (e.g., FTO/ $\text{SnO}_2$ )
- Spin coater
- Hotplate

Procedure:

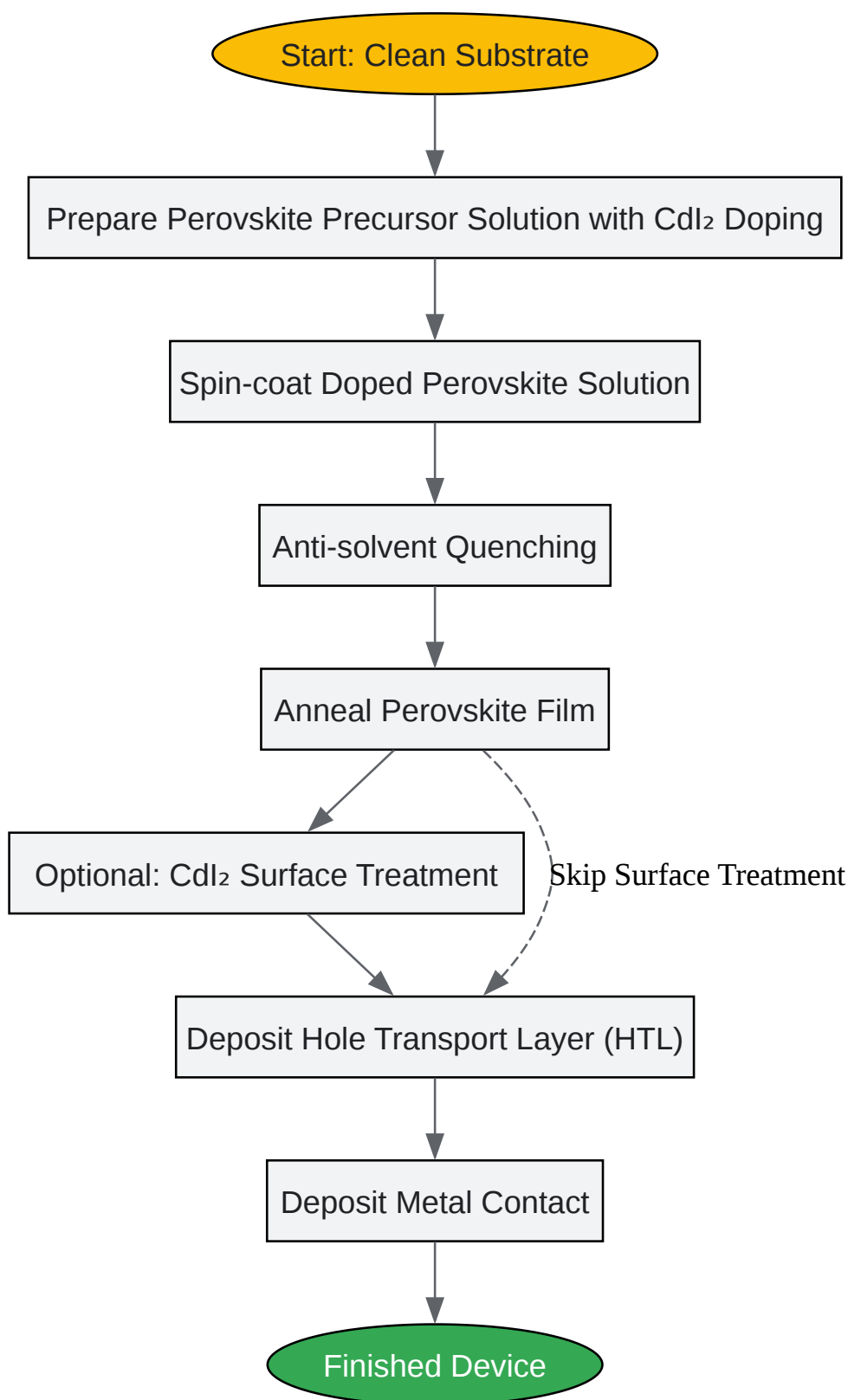
- Preparation of the Doped Precursor Solution:
  - In a nitrogen-filled glovebox, prepare the standard perovskite precursor solution by dissolving the primary precursors (e.g., FAI and PbI<sub>2</sub>) in the appropriate solvent mixture (e.g., DMF:DMSO 4:1 v/v).
  - In a separate vial, dissolve the desired amount of **cadmium iodide** in the same solvent. The molar ratio of Cd<sup>2+</sup> to Pb<sup>2+</sup> is a critical parameter to optimize, typically ranging from 0.1% to 5%.
  - Add the CdI<sub>2</sub> solution to the main perovskite precursor solution and stir for several hours to ensure homogeneity.
- Perovskite Film Deposition:
  - Clean the substrates thoroughly.
  - Deposit the doped perovskite precursor solution onto the substrate using a spin coater. A typical two-step spin-coating program might be 1000 rpm for 10 seconds followed by 5000 rpm for 30 seconds.
  - During the second step, dispense an anti-solvent (e.g., chlorobenzene) to induce crystallization.
- Annealing:
  - Transfer the substrate to a hotplate and anneal at the optimal temperature for the specific perovskite composition (e.g., 150 °C for 15 minutes for FAPbI<sub>3</sub>).
- Device Fabrication:
  - Complete the solar cell fabrication by depositing the subsequent layers.

## Mandatory Visualizations



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Caption: Mechanism of Perovskite Surface Passivation by **Cadmium Iodide**.



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Caption: Experimental Workflow for Incorporating **Cadmium Iodide** in Perovskite Solar Cell Fabrication.

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